

Navigating the Solubility of 6-Methylquinoline-8-boronic acid: A Technical Guide

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Compound of Interest

Compound Name: 6-Methylquinoline-8-boronic acid

Cat. No.: B572482

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Methylquinoline-8-boronic acid**, with a focus on its solubility characteristics. While specific quantitative solubility data for **6-Methylquinoline-8-boronic acid** is not readily available in published literature, this document offers valuable insights into its physicochemical properties and outlines a robust experimental protocol for determining its solubility. Furthermore, this guide presents a visualization of a standard experimental workflow for solubility determination and a key application of this compound in organic synthesis, the Suzuki-Miyaura cross-coupling reaction.

Physicochemical Properties of 6-Methylquinoline-8-boronic acid

Understanding the fundamental properties of **6-Methylquinoline-8-boronic acid** is crucial for its handling, application, and the design of solubility studies.

Property	Value	Reference
CAS Number	1256355-09-5	[1]
Molecular Formula	C ₁₀ H ₁₀ BNO ₂	[1]
Molecular Weight	187.003 g/mol	[1]
Appearance	White to off-white powder (typical for related compounds)	[2]
Storage Conditions	Store at 0-8 °C (recommended for similar boronic acids)	[2]

Experimental Protocol: Dynamic Method for Solubility Determination

A reliable and widely used technique for determining the solubility of boronic acids in various solvents is the dynamic (synthetic) method. This method involves observing the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.[3][4][5][6]

Principle: A mixture of the solute (**6-Methylquinoline-8-boronic acid**) and a chosen solvent of a precisely known composition is prepared. The temperature of this mixture is gradually increased at a constant rate while being vigorously stirred. The point at which the solution becomes clear, indicating the complete dissolution of the solid, is recorded as the solubility temperature for that specific concentration. By repeating this process with different compositions, a solubility curve can be constructed.[3][5]

Apparatus:

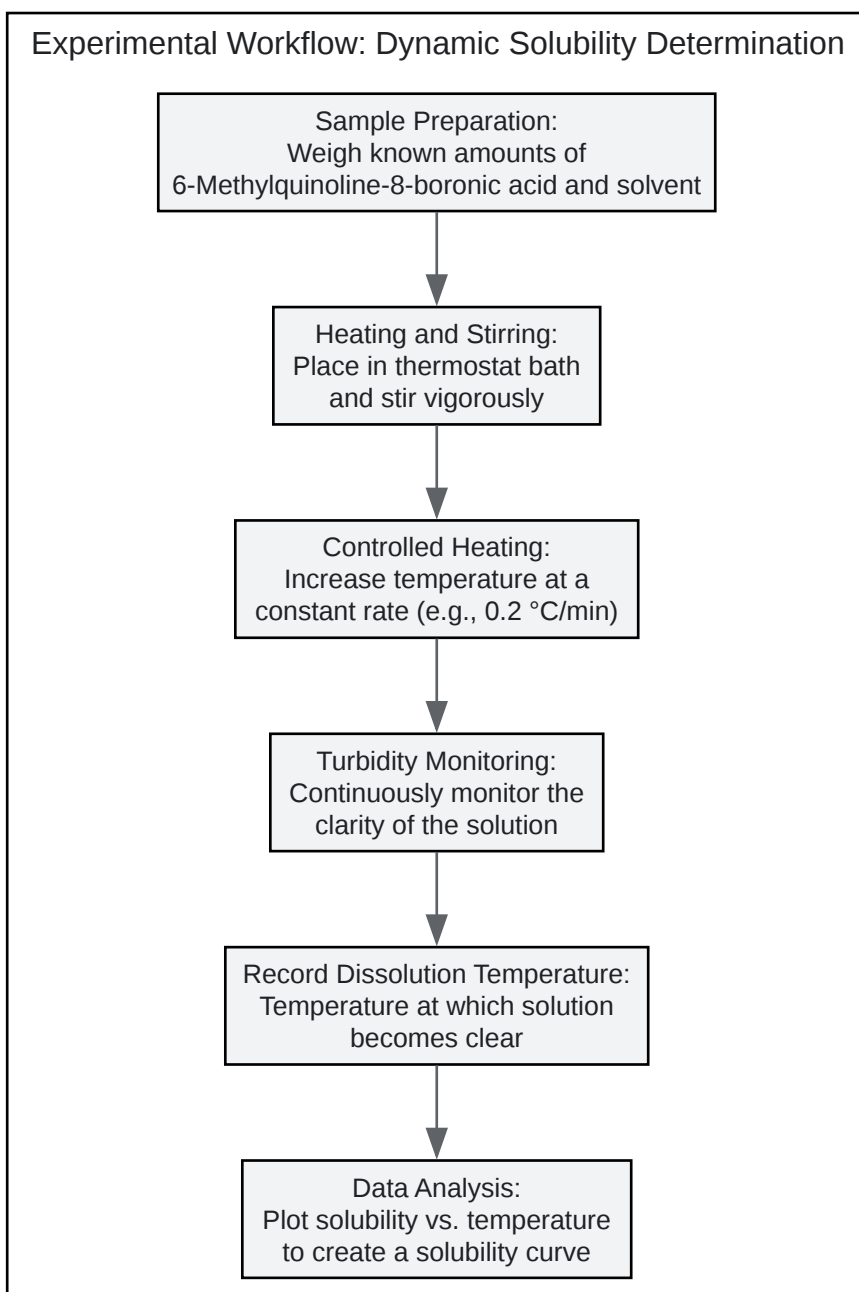
- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Circulating thermostat bath
- Calibrated digital thermometer (accuracy ± 0.1 °C)

- Luminance probe or laser beam and detector for turbidity measurement
- Analytical balance (accuracy ± 0.0001 g)

Procedure:

- Sample Preparation: Accurately weigh known amounts of **6-Methylquinoline-8-boronic acid** and the selected solvent into the glass vessel.
- Heating and Stirring: Place the vessel in the thermostat bath and begin stirring the mixture vigorously.
- Temperature Increase: Slowly increase the temperature of the bath at a constant rate, for example, $0.2\text{ }^{\circ}\text{C}/\text{min}$.^[5]
- Turbidity Monitoring: Continuously monitor the turbidity of the mixture. This can be done visually or more accurately using a luminance probe or by observing the scattering of a laser beam passing through the solution.^{[3][5]}
- Determination of Dissolution Temperature: Record the temperature at which the last solid particles disappear and the solution becomes completely clear. This is the solubility temperature for the prepared composition.^[3]
- Data Compilation: Repeat the experiment with different concentrations of **6-Methylquinoline-8-boronic acid** to obtain a series of data points (solubility vs. temperature).

Below is a graphical representation of the experimental workflow for the dynamic solubility determination method.



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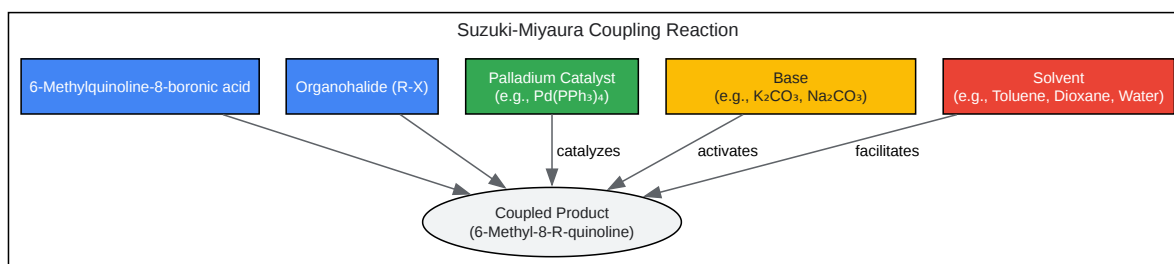
Caption: Workflow for Dynamic Solubility Determination.

Application in Organic Synthesis: The Suzuki-Miyaura Coupling

6-Methylquinoline-8-boronic acid is a valuable reagent in organic synthesis, particularly in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This reaction is a powerful method for forming carbon-carbon bonds, enabling the synthesis of complex molecules such as biaryls and substituted heterocycles.^{[2][7][8]}

The general scheme involves the reaction of an organoboronic acid (in this case, **6-Methylquinoline-8-boronic acid**) with an organohalide in the presence of a palladium catalyst and a base. The choice of solvent is critical for the success of the reaction, making solubility data for the boronic acid essential for reaction optimization.

Below is a diagram illustrating a typical Suzuki-Miyaura coupling reaction.



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Caption: A Typical Suzuki-Miyaura Coupling Reaction.

In conclusion, while direct quantitative solubility data for **6-Methylquinoline-8-boronic acid** remains elusive in the public domain, this guide provides the necessary tools for researchers to determine this crucial parameter. The outlined experimental protocol, coupled with an understanding of the compound's properties and its primary applications, will empower scientists in drug development and organic synthesis to effectively utilize **6-Methylquinoline-8-boronic acid** in their research endeavors.

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